

Introduction: The Versatile N-Phenyl-3-piperidinecarboxamide Scaffold

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Compound of Interest

Compound Name:	<i>N</i> -Phenyl-3-piperidinecarboxamide hydrochloride
CAS No.:	173987-10-5
Cat. No.:	B169007

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The N-Phenyl-3-piperidinecarboxamide core is a privileged scaffold in modern medicinal chemistry. Piperidine derivatives are integral to a vast array of pharmaceuticals, playing crucial roles in treatments for cancer, Alzheimer's disease, and neuropathic pain.^[1] The inherent structural features of the N-Phenyl-3-piperidinecarboxamide backbone—a protonatable nitrogen, a rigid cyclic system, and sites for aromatic and amide substitutions—allow for the systematic modulation of its physicochemical properties. This versatility enables the design of ligands that can selectively target a wide range of biological receptors and enzymes, making it a cornerstone for the development of novel therapeutics.

This technical guide will delve into the multifaceted mechanism of action of N-Phenyl-3-piperidinecarboxamide derivatives. Rather than focusing on a single, narrowly defined pathway, we will explore the pharmacological promiscuity of this scaffold, examining how strategic chemical modifications can direct its biological activity towards distinct and therapeutically relevant targets. We will dissect case studies from peer-reviewed literature to provide researchers, scientists, and drug development professionals with a comprehensive understanding of the design, evaluation, and mechanism of action of this important class of compounds.

Pharmacological Plasticity: A Scaffold for Targeted Drug Design

The true power of the N-Phenyl-3-piperidinecarboxamide scaffold lies in its adaptability. By modifying the substituents on the phenyl ring, the piperidine nitrogen, and the carboxamide group, medicinal chemists can fine-tune the compound's affinity and efficacy for various G protein-coupled receptors (GPCRs) and other central nervous system (CNS) targets. This guide will explore three prominent examples of this pharmacological plasticity: the development of dopamine D4 receptor antagonists, the engineering of selective μ -opioid receptor agonists, and the discovery of high-affinity sigma receptor ligands. Each case study will illuminate the causal relationships between molecular structure, experimental design, and therapeutic application.

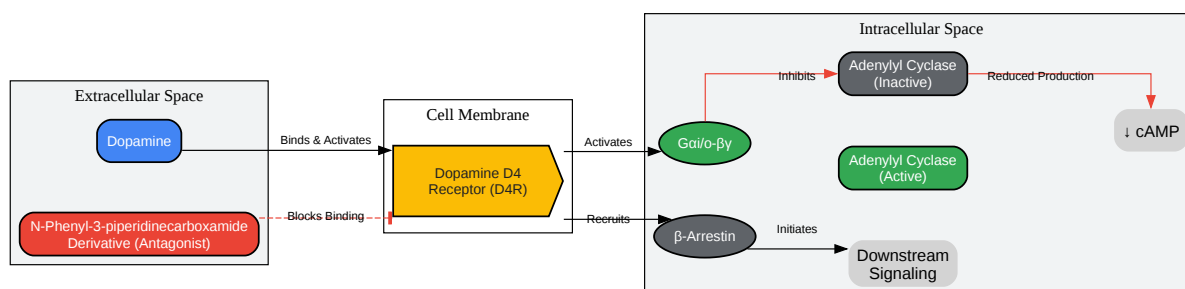
Case Study 1: Dopamine D4 Receptor Antagonism in Neuropsychiatry and Oncology

The dopamine D4 receptor (D4R), a member of the D2-like family of GPCRs, is a key target for the treatment of schizophrenia and has emerged as a promising therapeutic target in glioblastoma.^{[2][3]} The development of selective D4R antagonists is driven by the desire to achieve antipsychotic efficacy with a reduced risk of the extrapyramidal side effects associated with less selective D2/D3 receptor antagonists.^[4]

Therapeutic Rationale and Mechanism of Action

Antagonism of the D4 receptor is hypothesized to modulate dopamine signaling in the prefrontal cortex, a brain region implicated in the cognitive deficits of schizophrenia. In glioblastoma, D4R antagonists have been shown to decrease the viability of cancer cell lines.^[2] The mechanism involves blocking the downstream signaling cascades initiated by dopamine binding. As illustrated in the pathway below, D4R activation typically leads to the inhibition of adenylyl cyclase via the G α i/o protein, reducing cyclic AMP (cAMP) levels. It can also trigger β -arrestin recruitment, a process involved in receptor desensitization and internalization, as well as G protein-independent signaling. Selective antagonists prevent these events from occurring.

Dopamine D4 Receptor Signaling Pathway and Antagonism



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Caption: Antagonism of the Dopamine D4 Receptor by N-Phenyl-3-piperidinecarboxamide derivatives.

Experimental Evaluation: From Binding to Function

The characterization of novel D4R antagonists involves a tiered approach, beginning with binding assays to determine affinity and selectivity, followed by functional assays to assess their effect on receptor signaling.

Quantitative Data: Binding Affinities and Selectivity

The following table summarizes the binding affinities (pK_i) and selectivity ratios for a series of N-phenylpiperazine derivatives, which share a similar pharmacophore with N-phenyl-3-piperidinecarboxamides, against dopamine D2, D3, and D4 receptors. High selectivity for D4R over D2R and D3R is a critical attribute for minimizing off-target effects.

Compound	D4R pKi	D2R pKi	D3R pKi	Selectivity (D2/D4)	Selectivity (D3/D4)
Lead Compound (6)	8.54	<6.0	<6.0	380	457
Derivative 24	9.18	6.26	6.61	8318	3715
Derivative 29	8.87	6.87	6.89	100	95
(Data synthesized from reference[2])					

Experimental Protocol: Competitive Radioligand Binding Assay

This protocol describes a standard method for determining the binding affinity of a test compound for the human dopamine D4 receptor.

Objective: To determine the inhibition constant (K_i) of a test compound at the human D4 receptor expressed in HEK293T cells.

Materials:

- HEK293T cell membranes stably expressing the human D4 receptor.
- [3H]N-methylspiperone (Radioligand).
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, pH 7.4.
- Test compounds (e.g., N-Phenyl-3-piperidinecarboxamide derivatives) at various concentrations.
- Non-specific binding control: Haloperidol (10 μ M).
- 96-well microplates.

- Glass fiber filters (e.g., Whatman GF/B).
- Scintillation cocktail and liquid scintillation counter.

Procedure:

- Preparation of Reagents: Dilute the cell membranes in assay buffer to a final concentration of 10-20 µg of protein per well. Prepare serial dilutions of the test compounds. The radioligand, [3H]N-methylspiperone, is typically used at a concentration close to its K_d value.
- Assay Setup: In a 96-well plate, add 50 µL of assay buffer, 50 µL of the radioligand solution, and 50 µL of the test compound dilution (or vehicle for total binding, or haloperidol for non-specific binding).
- Initiation of Reaction: Add 50 µL of the diluted cell membrane preparation to each well to initiate the binding reaction. The total assay volume is 200 µL.
- Incubation: Incubate the plates at room temperature for 60-90 minutes to allow the binding to reach equilibrium.
- Termination and Harvesting: Terminate the assay by rapid filtration through glass fiber filters using a cell harvester. This separates the bound radioligand from the free radioligand.
- Washing: Wash the filters three times with ice-cold assay buffer to remove any unbound radioactivity.
- Quantification: Place the filters in scintillation vials, add 4-5 mL of scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the logarithm of the test compound concentration. Use a non-linear regression analysis (e.g., sigmoidal dose-response) to determine the IC₅₀ value. Convert the IC₅₀ to a K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

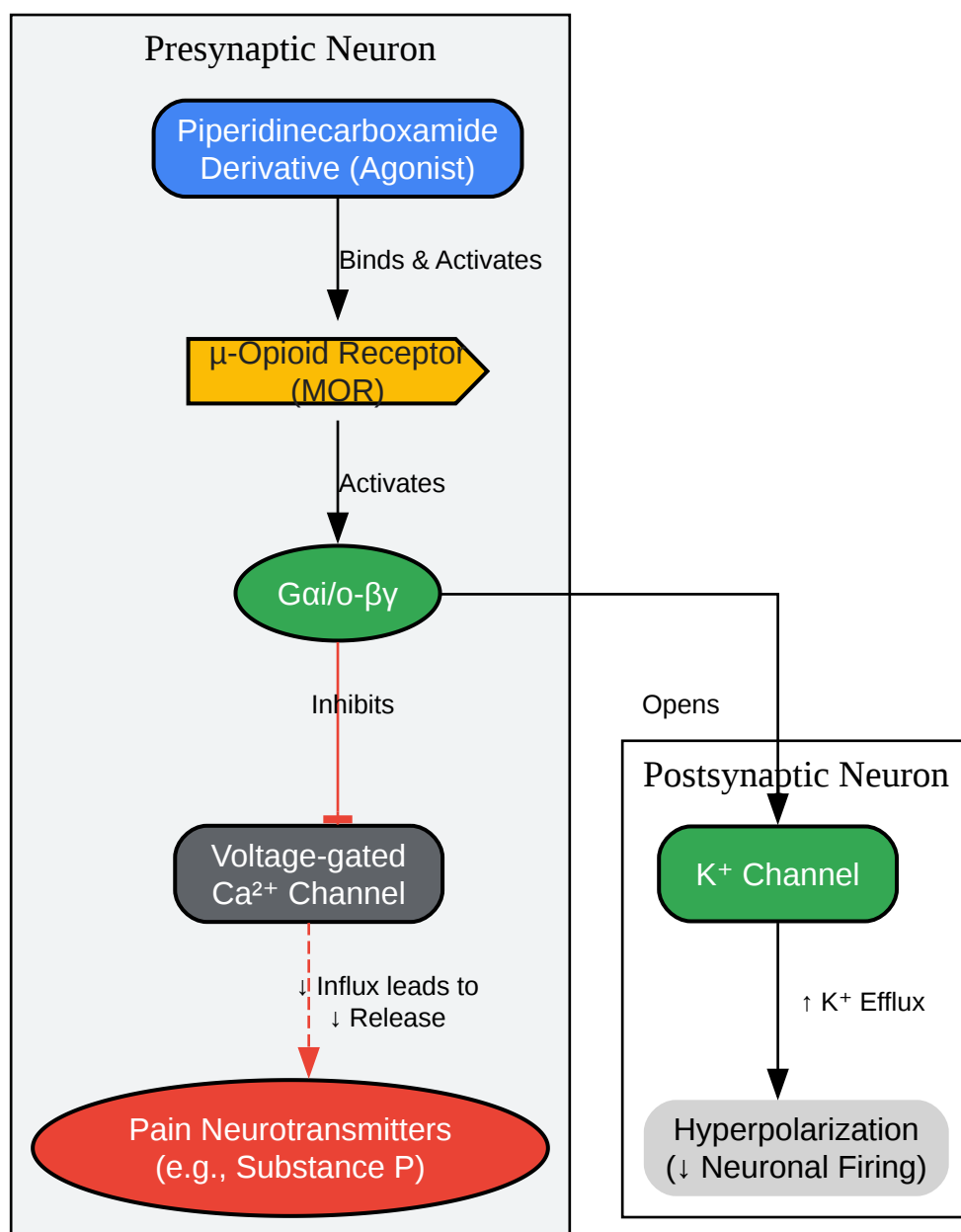
Case Study 2: μ -Opioid Receptor Agonism for Pain Management

The opioid receptors, particularly the μ -opioid receptor (MOR), are the primary targets for the most effective analgesics. However, their clinical use is hampered by severe side effects. The N-phenylpiperidinecarboxamide scaffold has been explored as a basis for developing novel, potent, and selective MOR agonists with potentially improved side-effect profiles.[5]

Therapeutic Rationale and Mechanism of Action

Starting from the structure of Tramadol, a known analgesic, researchers have designed and synthesized piperidine-1-carboxamide derivatives to enhance affinity and selectivity for the MOR.[5] Agonism at the MOR, located on neuronal membranes in the central and peripheral nervous systems, leads to the inhibition of neurotransmitter release and a reduction in the transmission of pain signals. This is primarily achieved through the inhibition of adenylyl cyclase and the modulation of ion channel activity.

μ -Opioid Receptor Signaling Pathway for Analgesia



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Caption: MOR agonism by piperidinecarboxamide derivatives leads to analgesia.

Experimental Evaluation: In Vitro Affinity and In Vivo Efficacy

The development of novel analgesics requires both in vitro characterization of receptor binding and in vivo demonstration of antinociceptive effects.

Quantitative Data: Opioid Receptor Binding Affinities

The table below shows the binding affinities (K_i) for a lead compound from a series of piperidine-1-carboxamide derivatives, demonstrating its high affinity and selectivity for the μ -opioid receptor.

Compound	MOR K_i (nM)	DOR K_i (nM)	KOR K_i (nM)
Compound 2a	7.3 ± 0.5	849.4 ± 96.6	49.1 ± 6.9
(Data synthesized from reference[5])			

Experimental Protocol: Hot Plate Test for Analgesia in Mice

This protocol is a standard *in vivo* method to assess the analgesic properties of a test compound by measuring the latency of a pain response to a thermal stimulus.

Objective: To evaluate the antinociceptive effect of a test compound in a model of thermal pain.

Materials:

- Male ICR mice (20-25 g).
- Hot plate apparatus maintained at a constant temperature (e.g., 55 ± 0.5 °C).
- Test compound (e.g., a piperidinecarboxamide derivative) dissolved in a suitable vehicle (e.g., saline).
- Positive control (e.g., Morphine).
- Opioid antagonist (e.g., Naloxone) for mechanism confirmation.
- Stopwatch.

Procedure:

- Acclimatization: Allow the mice to acclimatize to the laboratory environment for at least one hour before testing.

- **Baseline Measurement:** Gently place each mouse on the hot plate and start the stopwatch. Record the time (in seconds) until the mouse exhibits a pain response, such as licking its paws or jumping. This is the baseline latency. A cut-off time (e.g., 30-60 seconds) should be established to prevent tissue damage.
- **Compound Administration:** Administer the test compound, vehicle, or positive control to the mice, typically via intraperitoneal (i.p.) or oral (p.o.) route.
- **Post-treatment Measurement:** At predetermined time points after administration (e.g., 30, 60, 90, and 120 minutes), place the mice back on the hot plate and measure the response latency as described in step 2.
- **Mechanism Confirmation (Antagonist Study):** In a separate group of animals, administer an antagonist like naloxone a few minutes before the test compound to determine if the analgesic effect is opioid receptor-mediated. A reversal of the analgesic effect by the antagonist confirms the mechanism.[\[5\]](#)
- **Data Analysis:** The analgesic effect is often expressed as the Maximum Possible Effect (%MPE), calculated using the formula: $\%MPE = [(Post\text{-}drug\text{ latency} - Baseline\text{ latency}) / (Cut\text{-}off\text{ time} - Baseline\text{ latency})] \times 100$. The ED₅₀ (the dose that produces 50% of the maximum effect) can be determined from the dose-response curve.

Case Study 3: Sigma-1 Receptor Ligands for Neuroprotection

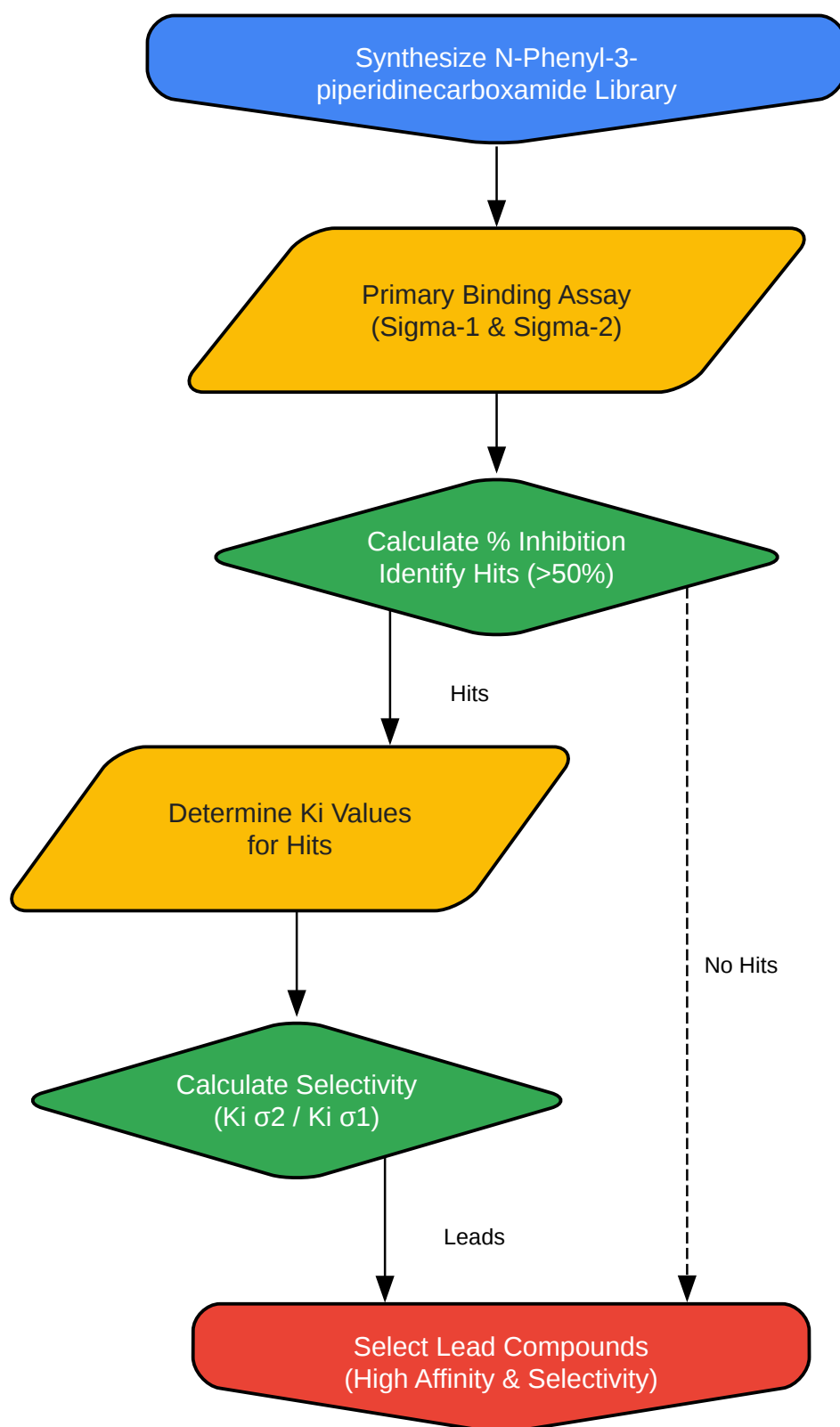
Sigma receptors, particularly the sigma-1 (σ_1) subtype, are unique intracellular chaperone proteins implicated in a variety of neurological functions and are considered targets for conditions like addiction and neurodegenerative diseases. The N-phenylpiperidinecarboxamide scaffold has been successfully adapted to create potent and selective sigma-1 receptor ligands.[\[6\]](#)

Therapeutic Rationale and Mechanism of Action

Sigma-1 receptor ligands can act as either agonists or antagonists, with distinct therapeutic potentials. For example, sigma-1 antagonists are being investigated for the treatment of substance abuse.[\[6\]](#) These ligands bind to the sigma-1 receptor, which is often located at the

endoplasmic reticulum-mitochondrion interface, and modulate its chaperone activity, thereby influencing calcium signaling, ion channel function, and cellular stress responses.

Experimental Workflow for Sigma-1 Ligand Identification



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Caption: A streamlined workflow for identifying selective sigma-1 receptor ligands.

Experimental Evaluation: Selective Sigma Receptor Binding

The key to developing useful sigma receptor ligands is to ensure high selectivity, particularly between the sigma-1 and sigma-2 subtypes, as they may have opposing functions.

Quantitative Data: Sigma Receptor Binding Affinities

The following table presents the binding affinities (K_i) for a benzofuran-2-carboxamide derivative that incorporates a piperidine moiety, highlighting its high affinity and selectivity for the sigma-1 receptor.

Compound	Sigma-1 K_i (nM)	Sigma-2 K_i (nM)	Selectivity (σ_1 over σ_2)
KSCM-1	27.5	528	19-fold
(Data synthesized from reference[6])			

Experimental Protocol: Sigma-1 and Sigma-2 Receptor Binding Assays

This protocol outlines the method for determining the binding affinity of test compounds for both sigma receptor subtypes.

Objective: To determine the K_i of a test compound at sigma-1 and sigma-2 receptors.

Materials:

- Guinea pig brain homogenates (source of sigma receptors).
- Sigma Binding Buffer: 50 mM Tris-HCl, pH 8.0.
- Sigma-1 Radioligand: -pentazocine.
- Sigma-2 Radioligand: [3H]Ditolyguanidine ([3H]DTG) in the presence of unlabeled (+)-pentazocine to block sigma-1 sites.
- Non-specific binding control: Haloperidol (10 μ M).

- Test compounds.
- Standard laboratory equipment for radioligand binding assays as described previously.

Procedure:

- Assay for Sigma-1:
 - Prepare assay tubes containing buffer, -pentazocine, and varying concentrations of the test compound (or vehicle/haloperidol).
 - Add the brain homogenate to initiate the reaction.
 - Incubate, filter, and count radioactivity as described in the D4R binding protocol.
- Assay for Sigma-2:
 - Prepare assay tubes containing buffer, [3H]DTG, a saturating concentration of unlabeled (+)-pentazocine (to prevent [3H]DTG from binding to sigma-1 sites), and varying concentrations of the test compound (or vehicle/haloperidol).
 - Add the brain homogenate.
 - Incubate, filter, and count radioactivity.
- Data Analysis:
 - For both assays, calculate the IC₅₀ values from the dose-response curves.
 - Convert the IC₅₀ values to K_i values using the Cheng-Prusoff equation.
 - Calculate the selectivity by dividing the K_i for the sigma-2 receptor by the K_i for the sigma-1 receptor.

Conclusion

The N-Phenyl-3-piperidinecarboxamide scaffold is a testament to the power of rational drug design. Its structural simplicity belies a profound pharmacological versatility, enabling the

creation of highly potent and selective ligands for a diverse range of CNS targets. As demonstrated through the case studies of dopamine D4 antagonists, μ -opioid receptor agonists, and sigma-1 receptor ligands, strategic modifications to this core structure allow for the precise tuning of biological activity. The experimental methodologies detailed herein—from in vitro radioligand binding to in vivo behavioral assays—provide a robust framework for the continued exploration and optimization of this valuable chemical class. For researchers and drug development professionals, the N-Phenyl-3-piperidinecarboxamide and its derivatives represent a rich and promising field for the discovery of next-generation therapeutics to address unmet needs in neurology, psychiatry, and beyond.

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